

# Application Notes and Protocols for Preparing MG-115 Stock Solution

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## Compound of Interest

Compound Name: MG-115

Cat. No.: B1676565

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## Introduction

**MG-115**, also known as Z-Leu-Leu-Nva-CHO, is a potent, reversible, and cell-permeable peptide aldehyde inhibitor of the proteasome.<sup>[1][2]</sup> It primarily targets the chymotrypsin-like activity of both the 20S and 26S proteasomes, with  $K_i$  values of 21 nM and 35 nM, respectively.<sup>[1][3]</sup> By inhibiting the proteasome, **MG-115** blocks the degradation of ubiquitinated proteins, leading to the induction of apoptosis and autophagy.<sup>[1][2]</sup> This makes it a valuable tool in cancer research and studies involving protein degradation pathways. **MG-115** has been shown to induce p53-dependent apoptosis.<sup>[1]</sup>

## Chemical Properties and Solubility

A summary of the key chemical and physical properties of **MG-115** is provided in the table below.

Property	Value	Reference
Synonyms	Carbobenzoxy-L-leucyl-L-leucyl-L-norvalinal, Z-LL-Nva-CHO, Proteasome Inhibitor XII	<a href="#">[1]</a>
Molecular Formula	C <sub>25</sub> H <sub>39</sub> N <sub>3</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	461.59 g/mol	<a href="#">[1]</a>
CAS Number	133407-86-0	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Solubility	≥23.08 mg/mL in DMSO ≥26.5 mg/mL in EtOH Insoluble in H <sub>2</sub> O	<a href="#">[1]</a>
Storage	Store solid at -20°C	<a href="#">[1]</a>

## Experimental Protocols

### Preparation of a 10 mM MG-115 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MG-115** in DMSO.

Materials:

- **MG-115** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or heating block at 37°C, ultrasonic bath

Procedure:

- **Equilibrate Reagents:** Allow the vial of **MG-115** solid and the anhydrous DMSO to come to room temperature before opening to prevent condensation.
- **Weigh MG-115:** Accurately weigh the desired amount of **MG-115** solid in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.62 mg of **MG-115** (Molecular Weight = 461.59 g/mol ).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MG-115** solid. To prepare a 10 mM stock solution, you would add 1 mL of DMSO for every 4.62 mg of **MG-115**.
- **Dissolve:** Vortex the solution until the **MG-115** is completely dissolved. To aid dissolution, the tube can be gently warmed at 37°C for 10 minutes and/or sonicated in an ultrasonic bath for a short period.<sup>[1]</sup>
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[3][4]</sup> It is recommended to use the solution as soon as possible after preparation as it is not stable for long-term storage in solution.<sup>[1]</sup>

## Preparation of Working Solutions

For cell-based assays, the **MG-115** stock solution should be diluted to the desired final concentration in the appropriate cell culture medium. It is important to note that **MG-115** is insoluble in water, and precipitation may occur if the final concentration of DMSO is too low.<sup>[5]</sup> Therefore, it is crucial to ensure that the final DMSO concentration in the cell culture medium is kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.

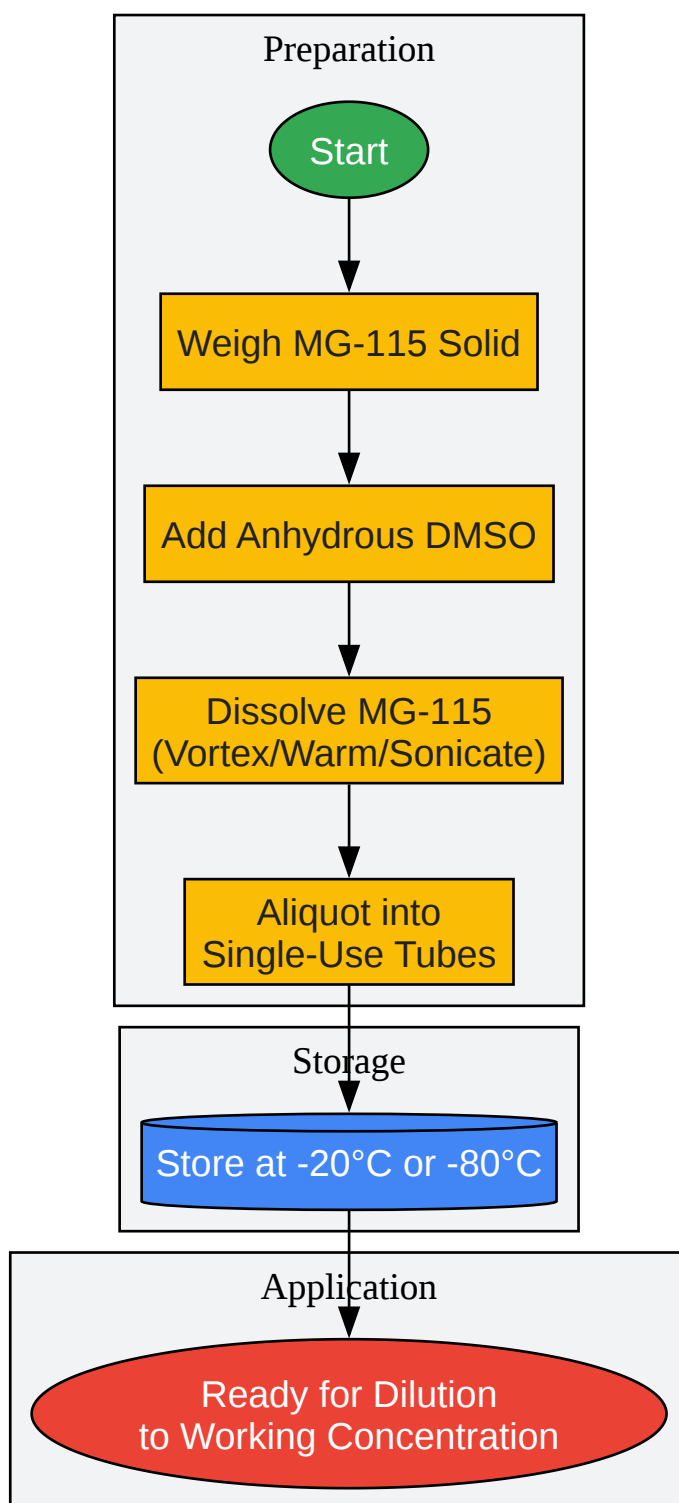
Example Dilution:

To prepare a 100  $\mu\text{M}$  working solution from a 10 mM stock:

- Add 10  $\mu\text{L}$  of the 10 mM **MG-115** stock solution to 990  $\mu\text{L}$  of cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing.
- The final DMSO concentration in this working solution will be 0.1%.

# Visualization of Experimental Workflow and Signaling Pathway

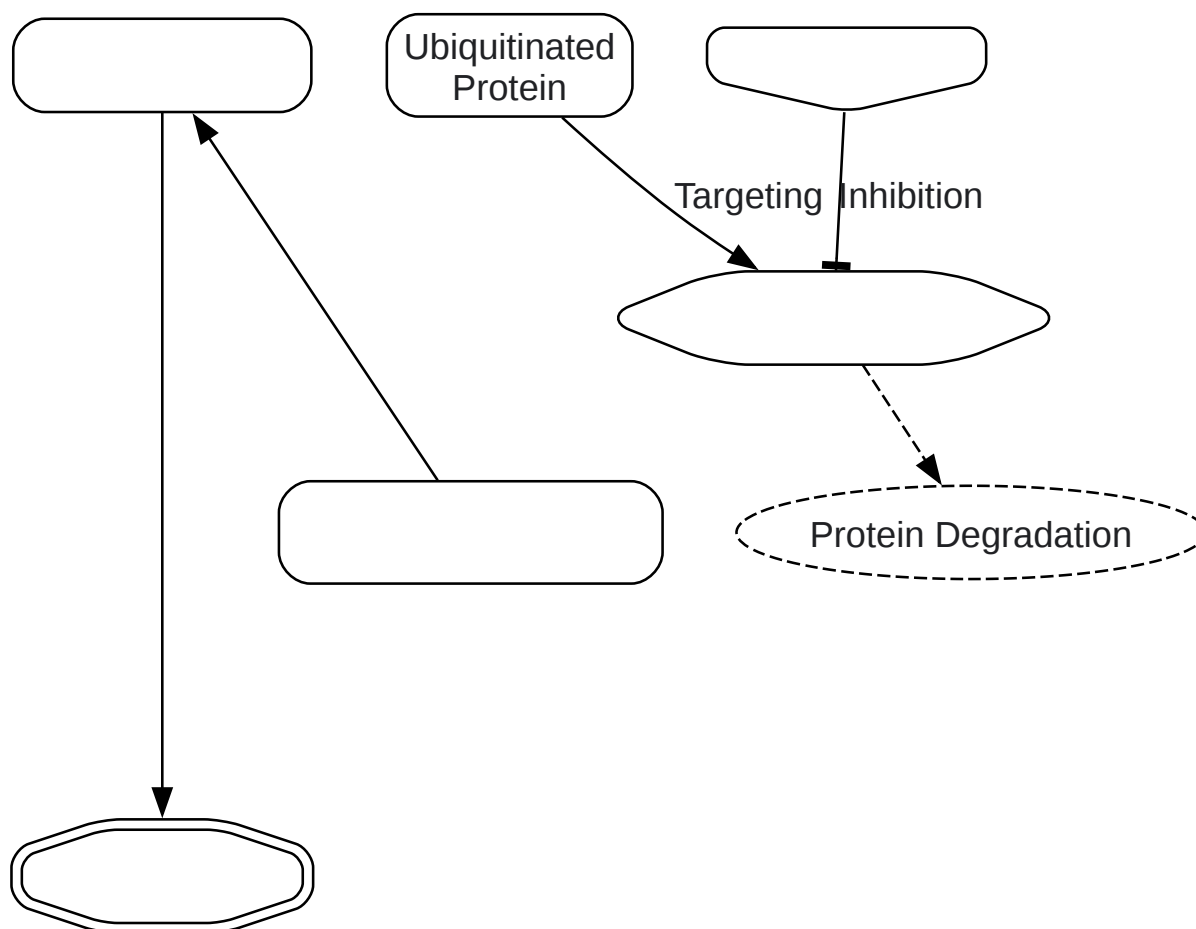
## Experimental Workflow for MG-115 Stock Solution Preparation



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Caption: Workflow for preparing **MG-115** stock solution.

## Simplified Signaling Pathway of MG-115 Action



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Caption: **MG-115** inhibits the proteasome, leading to apoptosis.

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